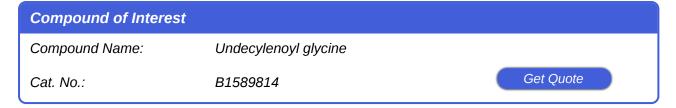


An In-depth Technical Guide to the Surfactant Properties of Undecylenoyl Glycine

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Undecylenoyl glycine, the N-acylation product of undecylenic acid and glycine, is a versatile anionic surfactant belonging to the family of N-acyl amino acids.[1][2][3] Its unique structure, comprising a lipophilic undecylenoyl chain and a hydrophilic glycine headgroup, imparts a range of desirable properties, making it a valuable ingredient in cosmetics, personal care products, and pharmaceutical formulations. This technical guide provides a comprehensive overview of the surfactant properties of **undecylenoyl glycine**, including quantitative data, detailed experimental protocols, and insights into its mechanisms of action.

Chemical and Physical Properties

Undecylenoyl glycine is a white to off-white crystalline powder with a molecular weight of 241.33 g/mol .[1][2] It is sparingly soluble in water at neutral pH but its solubility increases under alkaline conditions (pH > 7.0).[2] It demonstrates good solubility in alcohols such as ethanol and propylene glycol.[2][4]

Surfactant Properties of Undecylenoyl Glycine

As an amphiphilic molecule, **undecylenoyl glycine** exhibits excellent surfactant properties, including surface tension reduction, micelle formation, and foaming. These characteristics are crucial for its function as a cleansing agent, emulsifier, and formulation stabilizer.



Quantitative Surfactant Data

While specific experimental values for the critical micelle concentration (CMC) and surface tension of pure **undecylenoyl glycine** are not readily available in the reviewed literature, data for structurally related N-acyl glycinates provide valuable insights. Generally, for N-acyl amino acid surfactants, the CMC decreases with increasing alkyl chain length.[5]

Property	Value/Range	Method of Determination/Calculation
Acid Value	220.0 - 250.0 mg KOH/g[2][4]	Titration with a standardized solution of potassium hydroxide.
Saponification Value	Not available	
Hydrophilic-Lipophilic Balance (HLB)	Estimated ~10-12	Calculated using the Griffin method (HLB = 20 * (Mh / M)) or Davies method. A precise value requires the saponification value. Based on its structure and applications as an O/W emulsifier, an HLB in this range is expected.
Critical Micelle Concentration (CMC)	Not available for pure undecylenoyl glycine. For sodium cocoyl glycinate (average C12-C14 chain), the CMC is approximately 0.21 mmol/L.[6]	Typically determined by measuring a physical property (e.g., surface tension, conductivity) as a function of surfactant concentration.[7][8]
Surface Tension at CMC (yCMC)	Not available for pure undecylenoyl glycine. Sodium cocoyl glycinate reduces the surface tension of water to approximately 33.1 mN/m.[6]	Measured using techniques such as the du Noüy ring method or Wilhelmy plate method at the determined CMC.[9]



Experimental Protocols Synthesis of Undecylenoyl Glycine (Laboratory Scale)

This protocol is adapted from the general Schotten-Baumann reaction for N-acyl amino acids. [3]

Materials:

- Glycine
- Undecylenoyl chloride
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl)
- Distilled water
- Organic solvent (e.g., diethyl ether or ethyl acetate)
- Anhydrous magnesium sulfate

Procedure:

- Dissolve glycine in an aqueous solution of sodium hydroxide (e.g., 10% w/v) in a three-necked flask equipped with a mechanical stirrer, dropping funnel, and thermometer. The solution should be cooled in an ice bath.
- Slowly add undecylenoyl chloride dropwise from the dropping funnel while vigorously stirring and maintaining the temperature below 10°C. The pH of the reaction mixture should be maintained in the alkaline range (pH 9-11) by the concurrent addition of a sodium hydroxide solution.
- After the addition is complete, continue stirring for 2-3 hours at room temperature to ensure the reaction goes to completion.
- Cool the reaction mixture in an ice bath and acidify with dilute hydrochloric acid to a pH of approximately 2-3. This will precipitate the undecylenoyl glycine.



- Filter the precipitate using a Buchner funnel and wash with cold distilled water to remove inorganic salts.
- The crude product can be purified by recrystallization from a suitable solvent (e.g., ethanol/water mixture).
- Dry the purified **undecylenoyl glycine** under vacuum.

Determination of Critical Micelle Concentration (CMC) and Surface Tension

The CMC and surface tension can be determined using a tensiometer (e.g., using the du Noüy ring or Wilhelmy plate method).

Procedure:

- Prepare a stock solution of undecylenoyl glycine in a suitable aqueous buffer (e.g., phosphate buffer at a specific pH).
- Prepare a series of dilutions of the stock solution with varying concentrations of undecylenoyl glycine.
- Measure the surface tension of each solution, starting with the most dilute.
- Plot the surface tension as a function of the logarithm of the undecylenoyl glycine concentration.
- The CMC is the concentration at which a sharp break in the curve is observed. The surface tension value at this point is the yCMC.[8][9]

Foaming Properties Assessment (Ross-Miles Method)

The Ross-Miles method is a standardized procedure for evaluating the foaming capacity and foam stability of surfactants.[10][11][12][13][14]

Apparatus:



 Ross-Miles foam apparatus, consisting of a jacketed glass tube with a specified height and diameter, and a reservoir with a standardized orifice.

Procedure:

- Prepare a solution of **undecylenoyl glycine** at a specific concentration and temperature.
- Pour a defined volume of the solution into the main tube of the apparatus.
- Add a specified volume of the same solution to the reservoir.
- Allow the solution from the reservoir to fall from a set height into the main tube, generating foam.
- Measure the initial height of the foam column immediately after all the solution has been added.
- Record the foam height at specific time intervals (e.g., 1, 3, and 5 minutes) to assess foam stability.

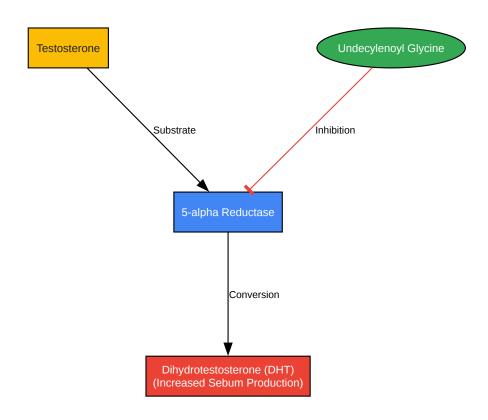
Signaling Pathways and Mechanisms of Action

Undecylenoyl glycine exhibits several biological activities, including antimicrobial and sebum-regulating effects, which are attributed to its interaction with specific signaling pathways.

Inhibition of 5-alpha Reductase

Undecylenoyl glycine is known to help control sebum production.[2] This is, in part, attributed to the inhibition of the enzyme 5-alpha-reductase. This enzyme is responsible for the conversion of testosterone to the more potent androgen, dihydrotestosterone (DHT), which is a key driver of sebaceous gland activity.[15] By inhibiting 5-alpha-reductase, **undecylenoyl glycine** can help to reduce sebum production, making it a valuable ingredient in formulations for oily and acne-prone skin.





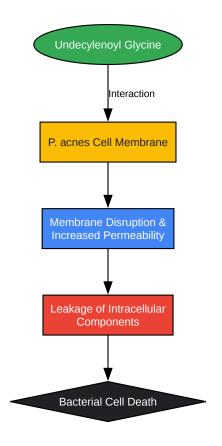
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Figure 1. Simplified diagram of 5-alpha reductase inhibition by undecylenoyl glycine.

Antimicrobial Activity against Propionibacterium acnes

Propionibacterium acnes (now known as Cutibacterium acnes) is a bacterium implicated in the pathogenesis of acne vulgaris.[16][17] **Undecylenoyl glycine** has been shown to possess antimicrobial activity against this bacterium.[4] The proposed mechanism involves the disruption of the bacterial cell membrane, leading to increased permeability and leakage of intracellular components, ultimately resulting in bacterial cell death.





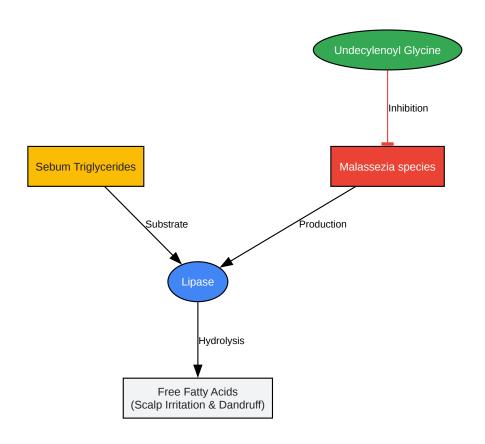
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Figure 2. Proposed antimicrobial mechanism of undecylenoyl glycine against P. acnes.

Anti-Dandruff Mechanism via Inhibition of Malassezia species

The yeast Malassezia is a key factor in the development of dandruff.[18][19] These lipophilic yeasts produce lipases that hydrolyze sebum triglycerides into free fatty acids, which can cause scalp irritation and flaking.[20] **Undecylenoyl glycine** exhibits antifungal activity against Malassezia species, helping to control their proliferation on the scalp.[2] By reducing the population of these microorganisms, **undecylenoyl glycine** helps to alleviate the symptoms of dandruff.





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